

Uvidin C: A Technical Guide to Its Natural Sources, Isolation, and Biological Activities

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Compound of Interest

Compound Name: Uvidin C
CAS No.: 74635-85-1
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Uvidin C is a drimane sesquiterpene, a class of naturally occurring organic compounds, that has been isolated from the milky-white latex of the fungus *Lactarius uvidus*.^[1] This technical guide provides a comprehensive overview of the current knowledge on **Uvidin C**, focusing on its natural origin, methods for its isolation, and its known biological properties. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, mycology, and drug discovery.

Natural Sources and Abundance

The primary and thus far only known natural source of **Uvidin C** is the fungus *Lactarius uvidus*, a member of the Russulaceae family. This mushroom is characterized by its pale cap and the production of a white latex that turns a lilac or violet color upon exposure to air. **Uvidin C** is one of several sesquiterpenoids found within this species, alongside other related compounds such as Uvidin A, B, D, and E.^{[1][2]}

While the presence of **Uvidin C** in *Lactarius uvidus* is qualitatively established, comprehensive quantitative data on its abundance within the fungal matrix is not extensively reported in the available scientific literature. The yield of **Uvidin C**, like many fungal secondary metabolites, can be influenced by various factors including the specific fungal strain, geographical location, substrate composition, and developmental stage of the mushroom.

Table 1: Quantitative Data on **Uvidin C**

Parameter	Value	Source Organism	Reference
Molecular Formula	C15H26O3	<i>Lactarius uvidus</i>	[1]
Molecular Weight	254.36 g/mol	<i>Lactarius uvidus</i>	[1]
Abundance/Yield	Data not available in cited literature	<i>Lactarius uvidus</i>	N/A

Experimental Protocols: Isolation of Uvidin C from *Lactarius uvidus*

The isolation of **Uvidin C** from its natural source involves a multi-step process of extraction and chromatographic separation. The following protocol is based on methodologies described for the isolation of sesquiterpenes from *Lactarius* species.[1][2]

1. Sample Collection and Preparation:

- Fresh fruiting bodies of *Lactarius uvidus* are collected.
- The fungal material is cleaned of any debris and can be either processed fresh or air-dried and powdered to increase the surface area for extraction.

2. Extraction:

- The prepared fungal material is macerated and extracted with a polar solvent such as acetone or methanol at room temperature for an extended period (e.g., 24-48 hours).

- The extraction process is typically repeated multiple times (e.g., three times) to ensure exhaustive extraction of the secondary metabolites.
- The solvent from the combined extracts is removed under reduced pressure using a rotary evaporator to yield a crude extract.

3. Solvent Partitioning:

- The crude extract is suspended in a water-methanol mixture and subjected to liquid-liquid partitioning with a non-polar solvent like n-hexane to remove lipids and other non-polar compounds.
- The methanolic layer, containing the more polar sesquiterpenoids, is then further partitioned with a solvent of intermediate polarity, such as diethyl ether or chloroform, to separate compounds based on their polarity.

4. Chromatographic Purification:

- Column Chromatography: The diethyl ether or chloroform fraction is concentrated and subjected to column chromatography on silica gel.
 - A solvent gradient of increasing polarity (e.g., n-hexane to ethyl acetate) is used to elute different fractions.
 - Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing compounds with similar retention factors (R_f values).
- Preparative Thin-Layer Chromatography (PTLC): Fractions containing **Uvidin C** are further purified using preparative TLC on silica gel plates with an appropriate solvent system (e.g., a mixture of n-hexane and ethyl acetate) to isolate the pure compound.
- High-Performance Liquid Chromatography (HPLC): For final purification and to obtain highly pure **Uvidin C**, reversed-phase HPLC can be employed using a C18 column and a mobile phase typically consisting of a mixture of acetonitrile and water.

5. Structure Elucidation:

- The structure of the isolated **Uvidin C** is confirmed using various spectroscopic techniques, including:
 - Nuclear Magnetic Resonance (NMR): ^1H NMR and ^{13}C NMR spectroscopy to determine the carbon-hydrogen framework.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Infrared (IR) Spectroscopy: To identify functional groups.
 - X-ray Crystallography: To determine the absolute stereochemistry.

Biological Activities and Signaling Pathways

Uvidin C has been reported to exhibit several biological activities, primarily in the areas of antifungal and insect antifeedant effects.

Antifungal Activity: **Uvidin C** has demonstrated activity against various fungal species. However, the specific molecular mechanisms and signaling pathways underlying its antifungal action have not been fully elucidated in the reviewed literature. Generally, antifungal compounds can act through various mechanisms such as:

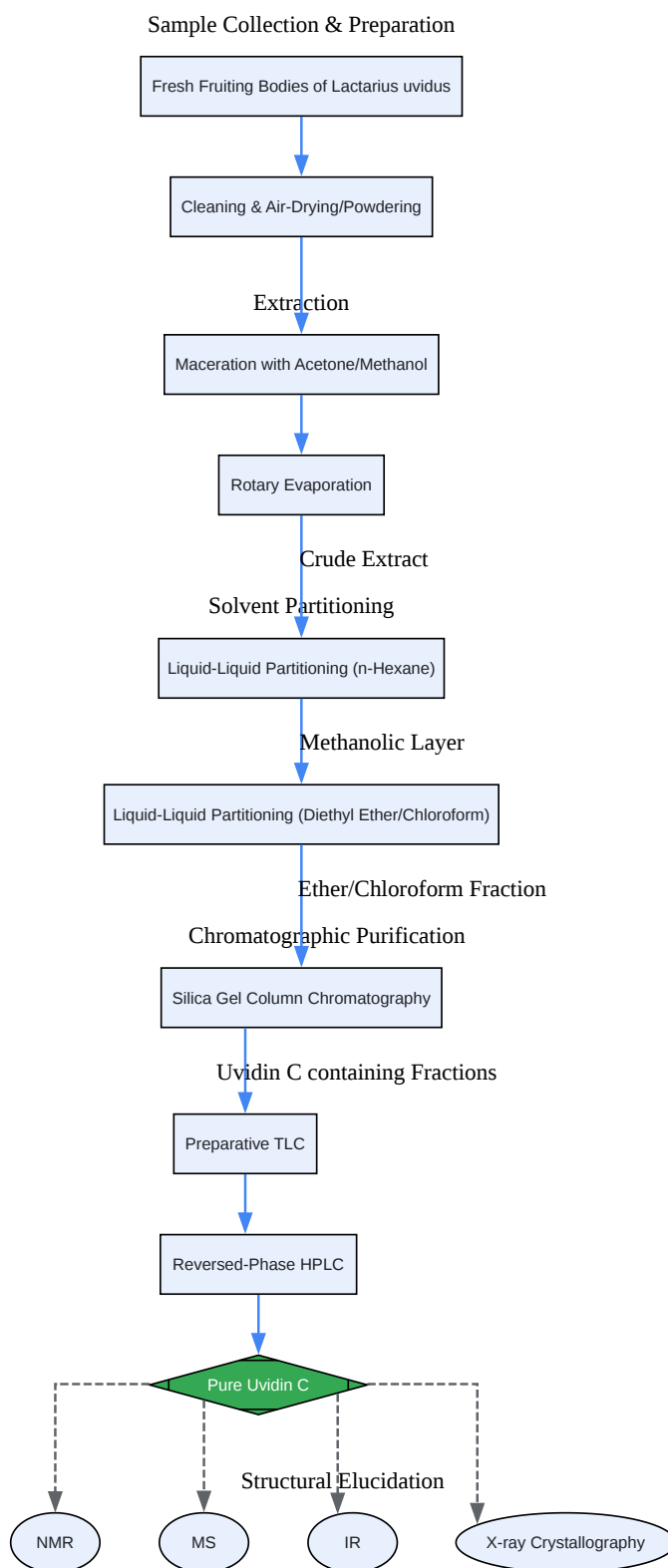
- Disruption of the fungal cell membrane: Many antifungals target the synthesis of ergosterol, a key component of the fungal cell membrane, leading to increased membrane permeability and cell death.^{[3][4][5]}
- Inhibition of cell wall synthesis: The fungal cell wall, composed of chitin and glucans, is another common target for antifungal agents.^[4]
- Interference with nucleic acid and protein synthesis: Some antifungal compounds can inhibit the synthesis of essential macromolecules.^[4]

Further research is required to determine which, if any, of these mechanisms are employed by **Uvidin C**.

Insect Antifeedant Activity: **Uvidin C** has also been noted for its ability to deter feeding in certain insect species. The proposed mode of action for some drimane sesquiterpenoids as insect antifeedants involves the formation of adducts with amino groups of biological

macromolecules in the insect's taste receptors.[6] This interaction is thought to elicit a deterrent response. However, the specific signaling pathways in insects that are affected by **Uvidin C** remain an area for future investigation.

Visualizations



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Caption: Workflow for the isolation and purification of **Uvidin C** from *Lactarius uvidus*.

Conclusion

Uvidin C, a drimane sesquiterpene from the fungus *Lactarius uvidus*, represents a natural product with potential applications stemming from its antifungal and insect antifeedant properties. This guide has provided a detailed overview of its natural source and a comprehensive protocol for its isolation and purification. While its biological activities are recognized, the underlying molecular mechanisms and signaling pathways remain largely unexplored, presenting a promising avenue for future research. Further investigation into the quantitative abundance of **Uvidin C** in its natural host and a deeper understanding of its mode of action are crucial steps towards unlocking its full potential in pharmaceutical and agricultural applications.

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